

Comparative Analysis of GR 64349 Cross-Reactivity with G-Protein Coupled Receptors

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Compound of Interest

Compound Name: GR 64349

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the pharmacological profile of **GR 64349**, a potent tachykinin NK₂ receptor agonist, with a focus on its cross-reactivity with other G-protein coupled receptors (GPCRs). The information presented is collated from publicly available experimental data to assist researchers and drug development professionals in evaluating its selectivity and potential off-target effects.

Executive Summary

GR 64349 is a highly selective agonist for the tachykinin NK₂ receptor. Experimental data demonstrates significant selectivity for the NK₂ receptor over the NK₁ and NK₃ receptors. While comprehensive screening data against a wider panel of GPCRs is not extensively published, the available information consistently points to a favorable selectivity profile within the tachykinin receptor family. This guide summarizes the binding affinities and functional potencies of **GR 64349** and details the experimental methodologies used to determine these parameters.

Quantitative Data Summary

The following tables summarize the binding affinity (pK_i) and functional potency (pEC₅₀) of **GR 64349** for the human neurokinin NK₁ and NK₂ receptors, as well as its selectivity over the NK₃ receptor.

Table 1: Binding Affinity of **GR 64349** at Human NK₁ and NK₂ Receptors

Receptor	Radioligand	GR 64349 pKi	Reference
NK ₂	[¹²⁵ I]-NKA	7.77 ± 0.10	[1][2]
NK ₁	[³ H]-septide	< 5	[1][2]

Higher pKi values indicate stronger binding affinity.

Table 2: Functional Potency of **GR 64349** at Human NK₁ and NK₂ Receptors

Functional Assay	NK ₂ pEC ₅₀	NK ₁ pEC ₅₀	Fold Selectivity (NK ₂ vs NK ₁)	Reference
Inositol-1-Phosphate (IP-1) Accumulation	9.10 ± 0.16	5.95 ± 0.80	~1400	[1][2]
Intracellular Calcium Mobilization	9.27 ± 0.26	6.55 ± 0.16	~500	[1][2]
Cyclic AMP (cAMP) Synthesis	10.66 ± 0.27	7.71 ± 0.41	~900	[1][2]

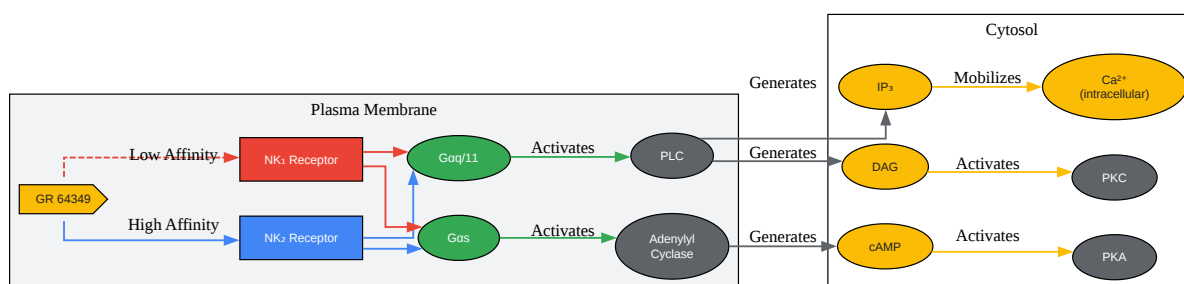
Higher pEC₅₀ values indicate greater potency.

Table 3: Selectivity of **GR 64349** for NK₂, NK₁, and NK₃ Receptors

Receptor Comparison	Selectivity Fold	Reference
NK ₂ over NK ₁	> 1000	[3]
NK ₂ over NK ₃	> 300	[3]

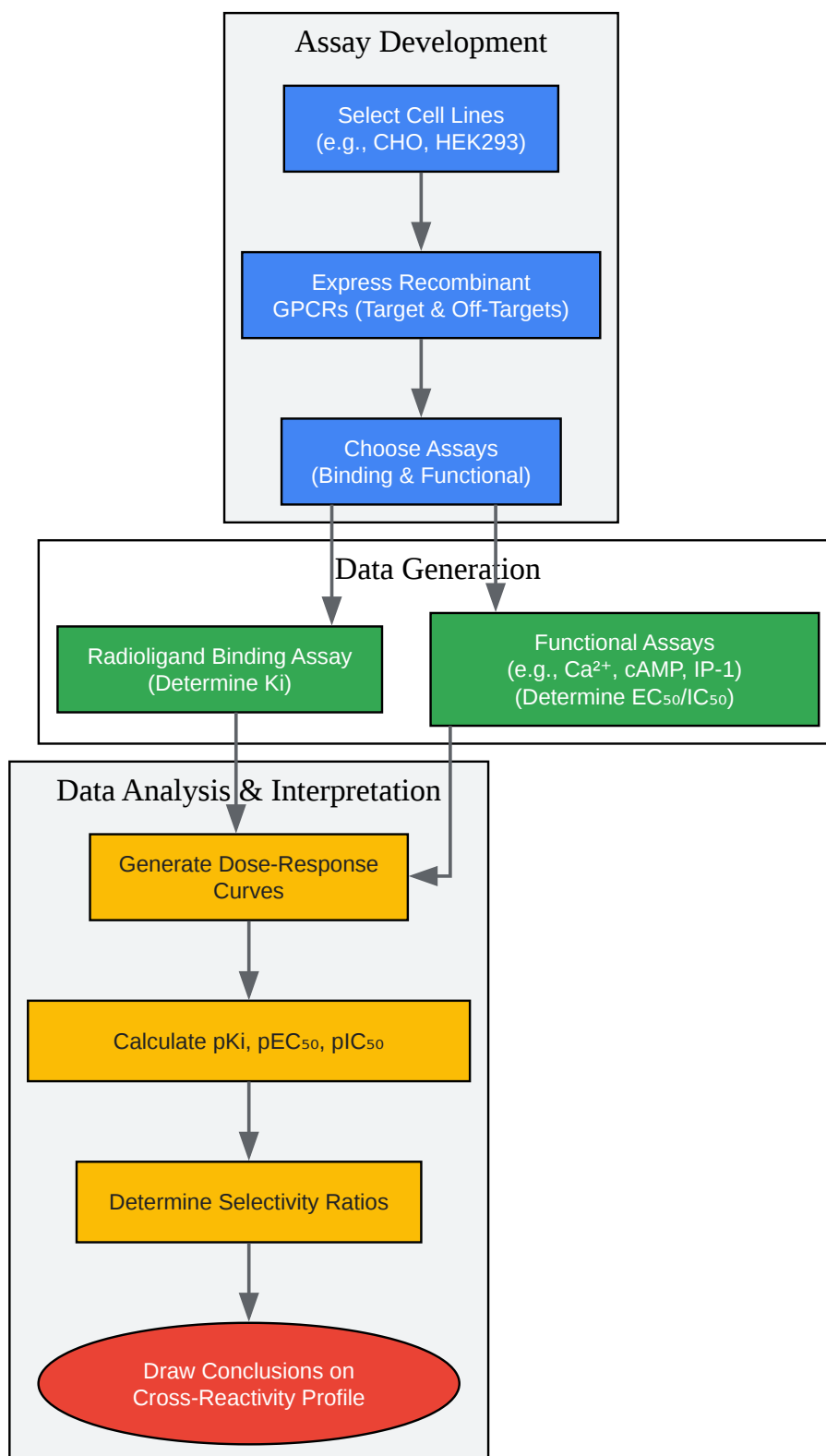
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the signaling pathways activated by **GR 64349** and a typical experimental workflow for assessing GPCR agonist selectivity.



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GR 64349 Signaling Pathways



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GPCR Agonist Selectivity Workflow

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Radioligand Binding Assays

- Objective: To determine the binding affinity (K_i) of **GR 64349** for the human NK₁ and NK₂ receptors.
- Cell Lines: Chinese Hamster Ovary (CHO) cells stably expressing either the human recombinant NK₁ receptor or the human recombinant NK₂ receptor.
- NK₂ Receptor Assay:
 - Radioligand: [¹²⁵I]-Neurokinin A ([¹²⁵I]-NKA)
 - Procedure: Cell membranes from CHO-NK₂ cells are incubated with a fixed concentration of [¹²⁵I]-NKA and increasing concentrations of **GR 64349**. Non-specific binding is determined in the presence of a high concentration of a non-labeled NK₂ agonist.
 - Detection: The amount of bound radioactivity is measured using a gamma counter.
- NK₁ Receptor Assay:
 - Radioligand: [³H]-septide
 - Procedure: Cell membranes from CHO-NK₁ cells are incubated with a fixed concentration of [³H]-septide and increasing concentrations of **GR 64349**. Non-specific binding is determined in the presence of a high concentration of a non-labeled NK₁ agonist.
 - Detection: The amount of bound radioactivity is measured using a liquid scintillation counter.
- Data Analysis: Competition binding data are analyzed using non-linear regression to determine the IC₅₀ value, which is then converted to a K_i value using the Cheng-Prusoff equation.

Functional Assays

- Objective: To determine the functional potency (EC_{50}) and efficacy of **GR 64349** at the human NK₁ and NK₂ receptors.
- Cell Lines: CHO cells stably expressing either the human recombinant NK₁ receptor or the human recombinant NK₂ receptor.

1. Inositol-1-Phosphate (IP-1) Accumulation Assay:

- Principle: Activation of Gq-coupled receptors, such as NK₁ and NK₂, leads to the activation of phospholipase C (PLC), which results in the production of inositol phosphates.
- Procedure: Cells are incubated with increasing concentrations of **GR 64349** in the presence of LiCl (to inhibit inositol monophosphatase). The accumulation of IP-1 is then measured.
- Detection: IP-1 levels are quantified using a commercially available HTRF (Homogeneous Time-Resolved Fluorescence) assay kit.

2. Intracellular Calcium Mobilization Assay:

- Principle: Activation of the Gq pathway leads to the release of calcium from intracellular stores.
- Procedure: Cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM). Following the addition of increasing concentrations of **GR 64349**, the change in intracellular calcium concentration is monitored.
- Detection: Fluorescence intensity is measured using a fluorometric imaging plate reader (FLIPR) or a similar instrument.

3. Cyclic AMP (cAMP) Synthesis Assay:

- Principle: Some GPCRs can also couple to Gs, leading to the activation of adenylyl cyclase and the production of cAMP.
- Procedure: Cells are stimulated with increasing concentrations of **GR 64349** in the presence of a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.

- **Detection:** Intracellular cAMP levels are measured using a competitive immunoassay, often employing HTRF or AlphaScreen technology.
- **Data Analysis for Functional Assays:** Dose-response curves are generated, and the EC₅₀ values (the concentration of agonist that produces 50% of the maximal response) are determined using non-linear regression analysis.

Conclusion

The available experimental data strongly supports the classification of **GR 64349** as a potent and highly selective tachykinin NK₂ receptor agonist. Its cross-reactivity with the NK₁ receptor is significantly lower, and it also demonstrates selectivity over the NK₃ receptor. While its interaction with a broader range of GPCRs has not been extensively reported in the public domain, its high selectivity within the tachykinin family makes it a valuable tool for studying the physiological and pathological roles of the NK₂ receptor. Researchers and drug development professionals should consider the detailed pharmacological profile presented in this guide when designing experiments or evaluating the therapeutic potential of targeting the NK₂ receptor.

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References

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